

# An In-Depth Technical Guide to the Physical Properties of p-Octylacetophenone

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## Compound of Interest

Compound Name: 1-(4-Octylphenyl)ethanone

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This technical guide provides a comprehensive overview of the core physical properties of p-octylacetophenone (also known as 4'-octylacetophenone or **1-(4-octylphenyl)ethanone**). The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring detailed knowledge of this compound.

## Core Physical and Chemical Properties

p-Octylacetophenone is an aromatic ketone with a distinct molecular structure that influences its physical behavior. A summary of its key identifiers and properties is provided below.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>24</sub> O	[1][2][3]
Molecular Weight	232.36 g/mol	[2][4]
CAS Number	10541-56-7	[1][2][3]
Appearance	Low melting colorless to light yellow solid, aromatic odor	[5]

A more detailed breakdown of the physical properties is presented in the following tables for clarity and ease of comparison.

## Thermal Properties

Property	Value	Conditions	Reference
Melting Point	18 °C	-	[4]
Boiling Point	152-153 °C	at 1 mmHg	[4]
425-426 K (152-153 °C)	at 0.001 bar	[1]	
340-341 °C	at 760 mmHg (estimated)	[6]	

## Density and Solubility

Property	Value	Conditions	Reference
Density	0.919 g/mL	-	[4]
Water Solubility	Insoluble	-	[5]
0.4346 mg/L	at 25 °C (estimated)	[6]	
Solubility in Organic Solvents	Soluble	in hexane, ethanol, 2-propanol, acetone, toluene, dichloromethane	[5]

## Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physical properties of p-octylacetophenone.

### Melting Point Determination

The melting point of a solid organic compound can be determined using a capillary tube method with a melting point apparatus or a Thiele tube.

#### Procedure:

- A small amount of finely powdered p-octylacetophenone is packed into a capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer.
- The assembly is placed in a heating bath (e.g., oil bath in a Thiele tube) or a melting point apparatus.
- The sample is heated slowly and uniformly.
- The temperature at which the substance starts to melt and the temperature at which it completely liquefies are recorded as the melting point range. A narrow melting range is indicative of a pure compound.

## Boiling Point Determination

The boiling point of a liquid organic compound can be determined using the distillation method or the capillary tube method.

#### Procedure (Capillary Tube Method):

- A few milliliters of liquid p-octylacetophenone are placed in a small test tube.
- A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in a suitable bath.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. It is crucial to also record the atmospheric pressure at which the measurement is taken.

## Density Determination

The density of a liquid can be determined by measuring its mass and volume.

Procedure:

- A clean and dry volumetric flask of a known volume (e.g., 10 mL) is weighed accurately.
- The flask is filled to the calibration mark with p-octylacetophenone.
- The flask containing the compound is weighed again.
- The density is calculated by dividing the mass of the compound (final weight - initial weight) by the volume of the flask.

## Solubility Determination

The solubility of a compound in various solvents can be determined qualitatively and quantitatively.

Qualitative Procedure:

- A small, measured amount of p-octylacetophenone (e.g., 50 mg) is placed in a test tube.
- A small volume of the solvent (e.g., 1 mL) is added.
- The test tube is shaken vigorously for a set period.
- Visual observation is used to determine if the compound has dissolved completely, partially, or not at all. This can be repeated with different solvents.

Quantitative Procedure (Shake-Flask Method):

- An excess amount of p-octylacetophenone is added to a known volume of the solvent in a flask.
- The mixture is agitated at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- The saturated solution is filtered to remove any undissolved solid.

- The concentration of p-octylacetophenone in the clear filtrate is determined using a suitable analytical technique, such as UV-Vis spectroscopy or high-performance liquid chromatography (HPLC).

## Signaling Pathways and Biological Activity

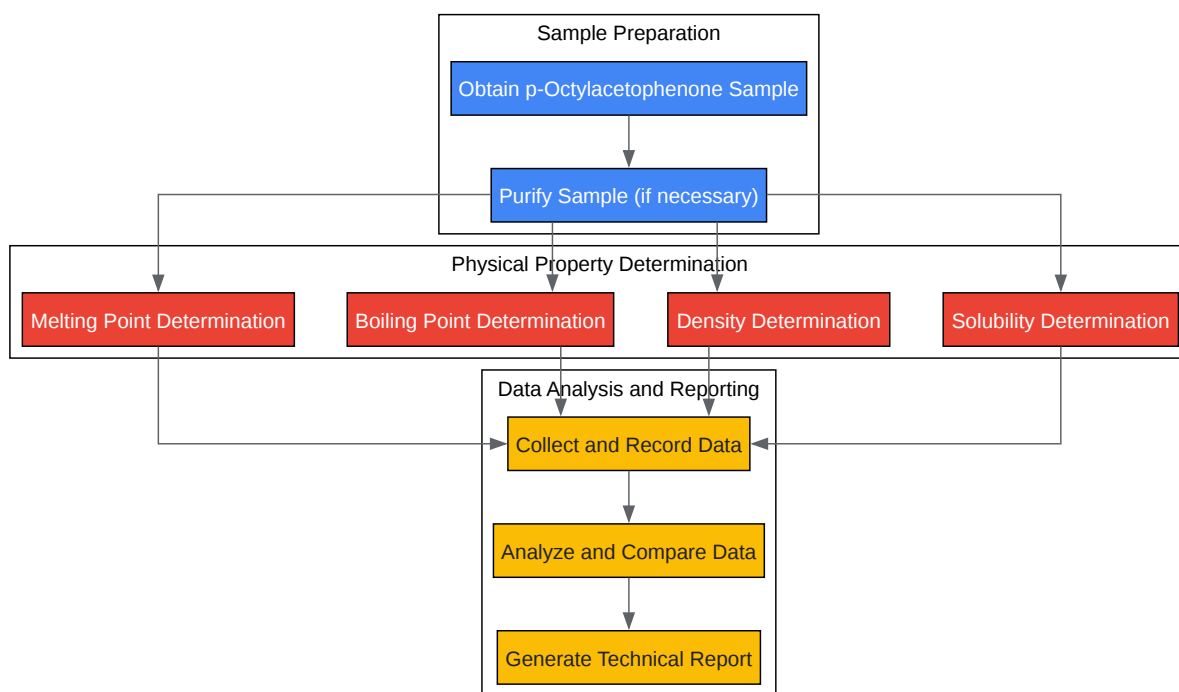
Currently, there is no specific information available in the public domain that details the involvement of p-octylacetophenone in defined signaling pathways. While acetophenone derivatives, in general, have been studied for various biological activities, including antimicrobial and anti-inflammatory properties, the specific molecular targets and signaling cascades for p-octylacetophenone have not been elucidated.<sup>[7]</sup> This compound is primarily used as an intermediate in pharmaceutical synthesis and as a fragrance ingredient.<sup>[5][8][9]</sup>

## Visualizations

### Experimental Workflow for Physical Property

#### Determination

The following diagram illustrates the logical workflow for determining the physical properties of p-octylacetophenone.



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Caption: Workflow for determining the physical properties of p-octylacetophenone.

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